

# 1-Ethylpyrazole-4-boronic acid CAS number and molecular weight.

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## Compound of Interest

Compound Name: **1-Ethylpyrazole-4-boronic acid**

Cat. No.: **B1589016**

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An In-Depth Technical Guide to **1-Ethylpyrazole-4-boronic acid**: A Core Building Block for Modern Drug Discovery

For Researchers, Scientists, and Drug Development Professionals

## Introduction

In the landscape of modern medicinal chemistry, the pyrazole scaffold stands out as a "privileged structure," a molecular framework that consistently appears in a wide array of pharmacologically active compounds.<sup>[1][2]</sup> Its presence in numerous FDA-approved drugs—ranging from anti-inflammatory agents like celecoxib to anticoagulants like apixaban—underscores its importance in engaging biological targets and conferring favorable pharmacokinetic properties.<sup>[1]</sup> The strategic functionalization of this heterocyclic core is therefore a cornerstone of drug design and development.

**1-Ethylpyrazole-4-boronic acid** (CAS: 847818-56-8) has emerged as an indispensable reagent for this purpose. As a versatile building block, it provides a direct and efficient route to introduce the 1-ethylpyrazole moiety into complex molecular architectures. This guide, written from the perspective of a senior application scientist, offers a comprehensive technical overview of its core properties, synthesis, and critical applications, with a detailed focus on its use in the palladium-catalyzed Suzuki-Miyaura cross-coupling reaction—a foundational tool for modern synthetic chemists.

# Compound Profile and Physicochemical Properties

Accurate characterization is the bedrock of reproducible science. The key identifiers and physical properties of **1-Ethylpyrazole-4-boronic acid** are summarized below.

Property	Value	Source(s)
CAS Number	847818-56-8	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>5</sub> H <sub>9</sub> BN <sub>2</sub> O <sub>2</sub>	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	139.95 g/mol	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Synonyms	1-ethyl-1H-pyrazol-4-ylboronic acid	<a href="#">[3]</a>
Physical Form	Solid	<a href="#">[3]</a> <a href="#">[6]</a>
Purity (Typical)	≥95%	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[7]</a>
Storage Conditions	Store in freezer (-20°C) under an inert atmosphere	<a href="#">[3]</a> <a href="#">[6]</a>

## Strategic Synthesis of 1-Ethylpyrazole-4-boronic acid

Understanding the synthesis of a key reagent provides insight into potential impurities and handling requirements. A common and industrially relevant route to 1-alkylpyrazole-4-boronic acids and their more stable pinacol esters involves a three-step sequence starting from pyrazole itself.[\[8\]](#)

**Step 1: Electrophilic Iodination**

Pyrazole

 $I_2, H_2O_2$ 

4-Iodopyrazole

**Step 2: N-Alkylation**

4-Iodopyrazole

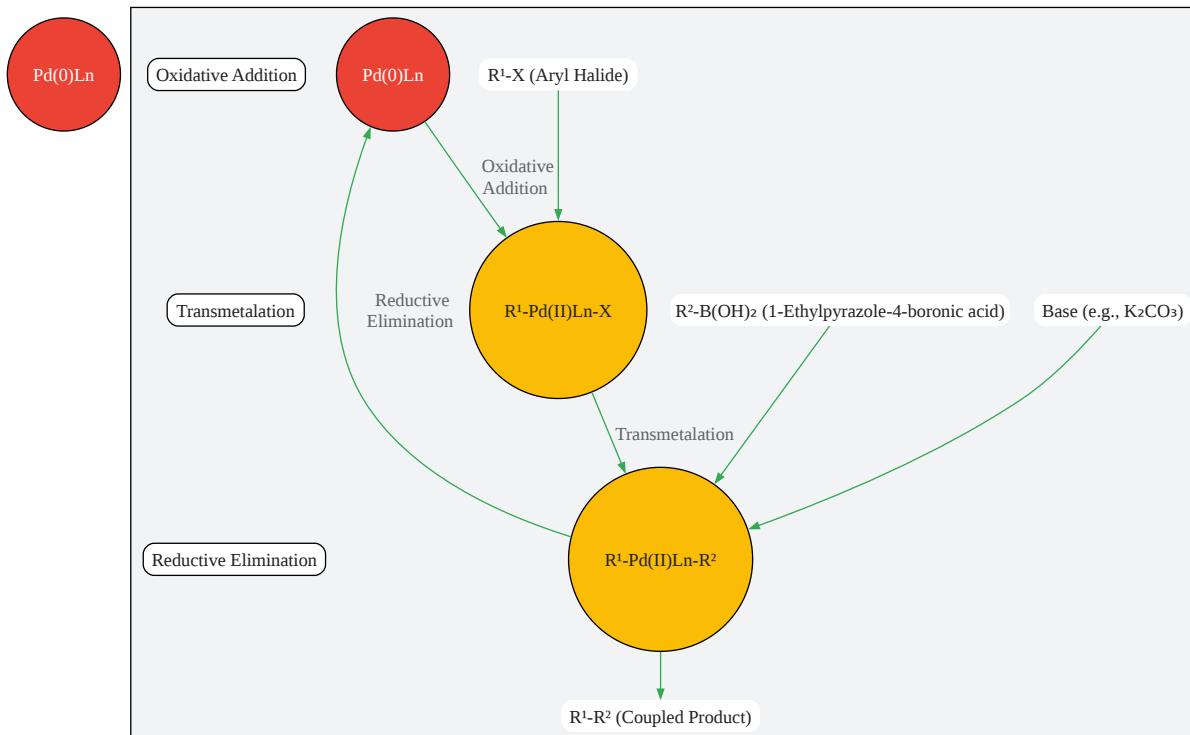
 $C_2H_5I$   
Base

1-Ethyl-4-iodopyrazole

**Step 3: Borylation**

1-Ethyl-4-iodopyrazole

1.  $i-PrMgCl$   
2.  $B(O-i-Pr)_3$  or Pinacol diboron1-Ethylpyrazole-4-boronic acid  
or Pinacol Ester



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